

Technical Guide: Physical Properties of Tin(II) Palmitate Powder

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Compound of Interest

Compound Name: *Tin(II) palmitate*

Cat. No.: *B1616278*

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Introduction

This technical guide provides a comprehensive overview of the core physical properties of **Tin(II) palmitate** powder. **Tin(II) palmitate**, also known as stannous palmitate, is a metal carboxylate with applications in various industrial and research fields. A thorough understanding of its physical characteristics is essential for its proper handling, formulation, and application in drug development and materials science. This document outlines its key physical attributes, provides detailed experimental protocols for their determination, and presents a logical workflow for the physical characterization of this compound.

Core Physical Properties

Tin(II) palmitate is a fine powder at room temperature. Its fundamental physical characteristics are summarized below.

General Properties

- Chemical Name: **Tin(II) palmitate**[\[1\]](#)
- Synonyms: Stannous palmitate, Stannous hexadecanoate, Tin dipalmitate, Hexadecanoic acid, tin(2+) salt[\[1\]](#)[\[2\]](#)
- CAS Number: 35104-88-2[\[1\]](#)[\[3\]](#)

- Molecular Formula: $C_{32}H_{62}O_4Sn$ [1]
- Molecular Weight: 629.54 g/mol [1]

Tabulated Physical Data

The quantitative physical properties of **Tin(II) palmitate** powder are presented in Table 1 for easy reference and comparison. It is important to note that some physical properties, such as boiling point and specific density values, are not readily available in the published literature.

Property	Value	Source(s)
Appearance	White to beige fine powder	[3]
Melting Range	$\geq 90\text{ }^{\circ}\text{C}$	[3]
Boiling Point	Data not available	[2][4]
Density (Bulk)	Data not available	[2][4]
Solubility in Water	Data not available	[2][4]

Experimental Protocols

This section details the methodologies for determining the key physical properties of **Tin(II) palmitate** powder. These protocols are based on standard laboratory procedures.

Determination of Melting Point (Capillary Method)

The melting point of **Tin(II) palmitate** powder can be determined using the capillary method with a melting point apparatus.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (closed at one end)
- **Tin(II) palmitate** powder sample

- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Ensure the **Tin(II) palmitate** sample is completely dry and in a fine powder form. If necessary, gently grind the sample using a mortar and pestle.
- Load the capillary tube by pressing the open end into the powder sample.
- Invert the tube and tap it gently on a hard surface to pack the powder into the closed end. The packed sample height should be between 2-3 mm.
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat rapidly to a temperature approximately 10-15°C below the expected melting point of 90°C.
- Once the temperature is near the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
- Observe the sample through the magnifying lens. Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the clear point). The range between these two temperatures is the melting range.

Determination of Bulk Density (ASTM D1895)

The bulk density of **Tin(II) palmitate** powder can be determined using a standardized method such as ASTM D1895, which is suitable for fine powders.^{[5][6]}

Apparatus and Materials:

- Funnel (specified by ASTM D1895, Method A for fine powders)
- Measuring cup of a specific volume (e.g., 100 cm³)

- Stand to hold the funnel at a specified height above the measuring cup
- Spatula or straightedge
- Balance (accurate to 0.1 g)
- **Tin(II) palmitate** powder sample

Procedure:

- Weigh the empty measuring cup and record its mass (M_1).
- Place the measuring cup on a level surface directly below the funnel.
- Close the funnel orifice and pour the **Tin(II) palmitate** powder into the funnel.
- Open the orifice to allow the powder to flow freely into the measuring cup until it overflows.
- Once the cup is full, level the powder with the rim of the cup using a straightedge, taking care not to compact the powder.
- Weigh the measuring cup with the powder and record the mass (M_2).
- Calculate the mass of the powder in the cup ($M = M_2 - M_1$).
- The bulk density is calculated by dividing the mass of the powder by the known volume of the cup (V): Bulk Density = M / V .

Determination of Solubility

A qualitative and semi-quantitative assessment of the solubility of **Tin(II) palmitate** powder in various solvents can be performed.

Apparatus and Materials:

- Test tubes and rack
- Vortex mixer

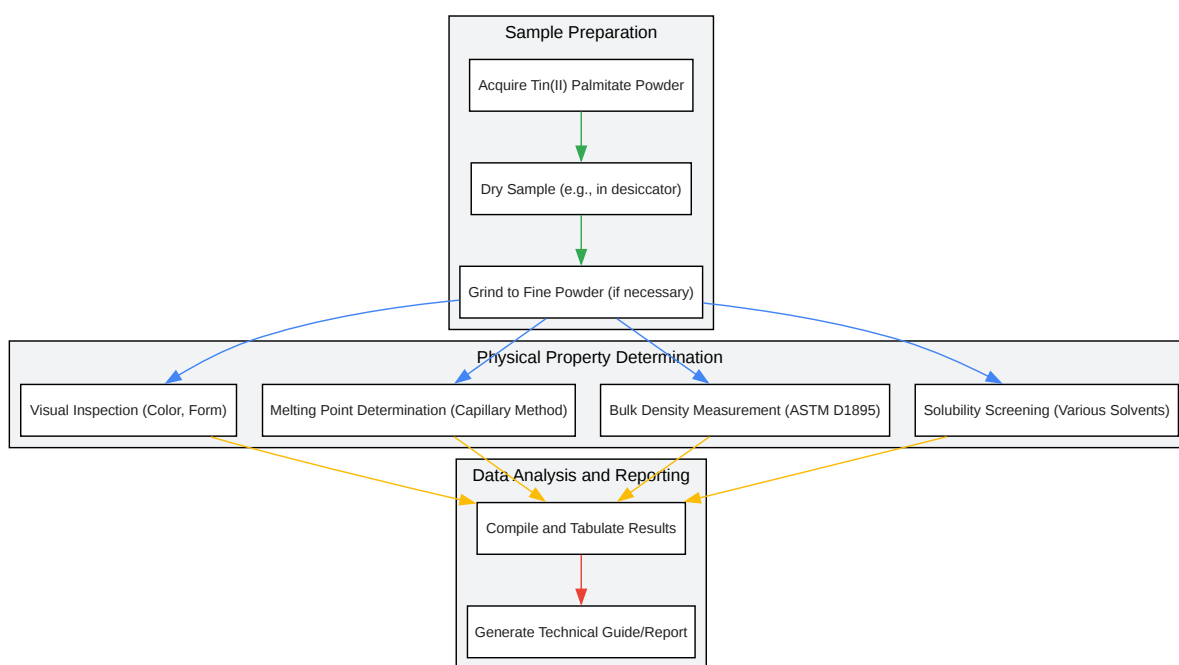
- Water bath or shaker
- Selection of solvents (e.g., water, ethanol, methanol, acetone, toluene)
- **Tin(II) palmitate** powder sample
- Balance

Procedure:

- Add a small, accurately weighed amount of **Tin(II) palmitate** powder (e.g., 10 mg) to a test tube.
- Add a specific volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
- Observe the solution for any undissolved solid. If the solid dissolves completely, the substance is soluble at that concentration.
- If the solid is not fully dissolved, the mixture can be gently heated in a water bath or placed in a shaker for an extended period to facilitate dissolution.
- Record the observations for each solvent, noting whether the powder is insoluble, sparingly soluble, or soluble. For a more quantitative analysis, a saturated solution can be prepared, and the concentration of the dissolved solute can be determined analytically after filtration.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive physical characterization of a powder sample such as **Tin(II) palmitate**.



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Caption: Workflow for the physical characterization of **Tin(II) palmitate** powder.

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